

An In-depth Technical Guide to (-)-alpha-Methylnorepinephrine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-alpha-Methylnorepinephrine

Cat. No.: B10763412

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Abstract

(-)-alpha-Methylnorepinephrine, also known as levonordefrin or corbadrine, is a sympathomimetic amine that functions as a potent and selective agonist at α_2 -adrenergic receptors. It is the active metabolite of the antihypertensive prodrug methyldopa, responsible for its therapeutic effects. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, pharmacology, and relevant experimental methodologies associated with **(-)-alpha-Methylnorepinephrine**. Quantitative data are presented in structured tables for clarity, and key signaling pathways and experimental workflows are illustrated using diagrams. This document is intended to serve as a detailed resource for researchers, scientists, and professionals involved in drug development and pharmacological research.

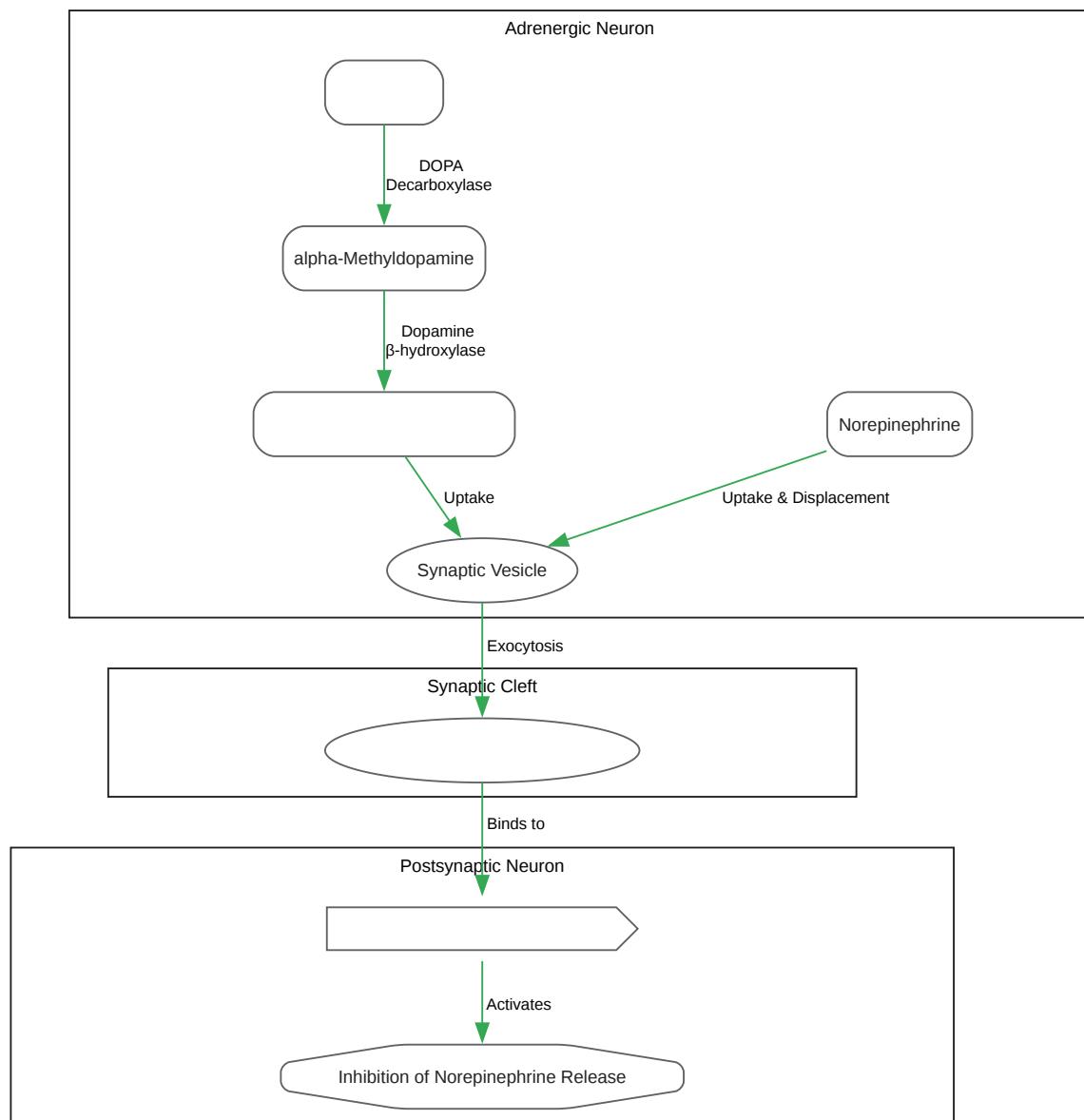
Core Chemical and Physical Properties

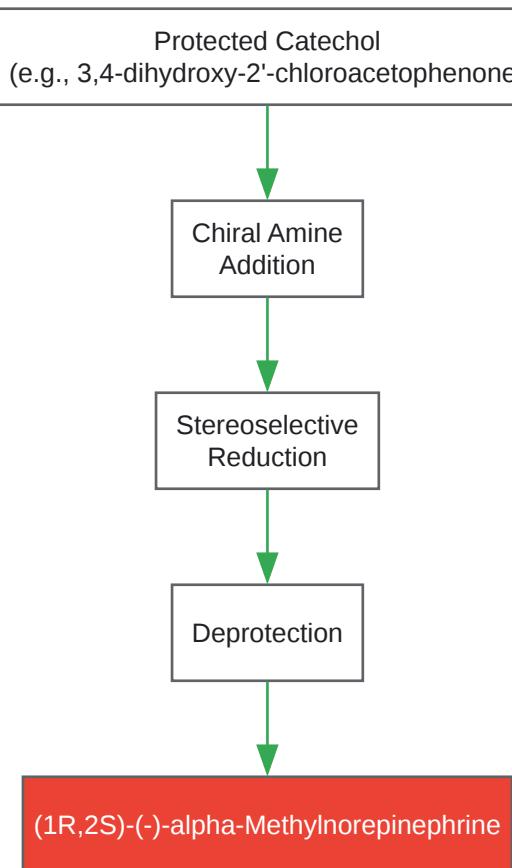
(-)-alpha-Methylnorepinephrine is a catecholamine and a substituted phenethylamine derivative.^[1] Its chemical structure and fundamental properties are summarized below.

Property	Value	Reference
IUPAC Name	4-[(1R,2S)-2-amino-1-hydroxypropyl]benzene-1,2-diol	[2]
Other Names	Levonordefrin, Corbadrine, (-)-3,4-Dihydroxynorephedrine	[2]
Molecular Formula	C ₉ H ₁₃ NO ₃	[2]
Molecular Weight	183.207 g/mol	[2]
CAS Number	829-74-3	[2]
Metabolism	Primarily by catechol-O-methyltransferase (COMT)	[2]

Mechanism of Action and Signaling Pathway

(-)-alpha-Methylnorepinephrine exerts its pharmacological effects primarily through its agonist activity at α_2 -adrenergic receptors.[\[2\]](#) In the context of its prodrug, methyldopa, the mechanism unfolds within the central nervous system. Methyldopa is transported into adrenergic neurons and subsequently metabolized to **(-)-alpha-Methylnorepinephrine**. This active metabolite is then stored in presynaptic vesicles, where it displaces norepinephrine. Upon neuronal firing, **(-)-alpha-Methylnorepinephrine** is released into the synaptic cleft and acts as a potent agonist at presynaptic α_2 -adrenergic autoreceptors. The stimulation of these receptors leads to an inhibition of further norepinephrine release, resulting in a decrease in sympathetic outflow from the central nervous system and a subsequent reduction in blood pressure.[\[3\]](#)





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